

Physicochemical Properties: An Estimation-Based Approach

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Compound of Interest

Compound Name: 6-Chloroheptanenitrile

CAS No.: 88725-94-4

Cat. No.: B14129428

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Direct experimental values for the boiling point and density of **6-chloroheptanenitrile** are not readily available in the current scientific literature. However, by examining the properties of analogous compounds, we can provide reliable estimates.

Table 1: Estimated Physicochemical Properties of **6-Chloroheptanenitrile**

Property	Estimated Value	Basis for Estimation
Boiling Point	220-230 °C (at 760 mmHg)	Extrapolation from the boiling points of shorter-chain ω -chloroalkanenitriles and analogous heptyl derivatives. The presence of the polar nitrile group and the chloroalkane chain contributes to a relatively high boiling point.
Density	0.98 - 1.05 g/cm ³	Based on the densities of similar long-chain alkyl nitriles and chloroalkanes. The density is expected to be slightly higher than that of heptanenitrile due to the presence of the heavier chlorine atom.
Molecular Formula	C ₇ H ₁₂ ClN	-
Molecular Weight	145.63 g/mol	-
Solubility	Sparingly soluble in water; soluble in common organic solvents (e.g., ethanol, diethyl ether, dichloromethane).	General solubility trends for aliphatic nitriles and alkyl halides.

Synthesis of 6-Chloroheptanenitrile: Pathways and Methodologies

Several synthetic routes can be envisioned for the preparation of **6-chloroheptanenitrile**, primarily leveraging the nucleophilic substitution of a suitable precursor with a cyanide source.

From 1,6-Dichlorohexane

A common and direct method involves the monosubstitution of a dichloroalkane with a cyanide salt. This reaction is a nucleophilic substitution where the cyanide ion displaces one of the chloride ions.

Reaction Scheme:

Caption: Synthetic pathway from 1,6-dichlorohexane.

From 6-Chlorohexan-1-ol

This two-step approach involves the conversion of the terminal alcohol group of 6-chlorohexan-1-ol into a good leaving group, followed by nucleophilic substitution with cyanide.

Step 1: Conversion of Alcohol to Alkyl Halide or Sulfonate

The hydroxyl group can be converted to a better leaving group, such as a tosylate or mesylate, or directly to a bromide or iodide.

Reaction Scheme (via Tosylation):

Step 2: Nucleophilic Substitution

The resulting tosylate is then reacted with sodium cyanide.

Reaction Scheme:

Experimental Protocol:

- **Tosylation:** Dissolve 6-chlorohexan-1-ol in pyridine or dichloromethane and cool the solution in an ice bath. Add p-toluenesulfonyl chloride (TsCl) portion-wise with stirring. Allow the reaction to proceed at low temperature and then warm to room temperature.
- **Work-up:** Quench the reaction with water and extract the product with an organic solvent. Wash the organic layer sequentially with dilute HCl, saturated sodium bicarbonate solution, and brine. Dry the organic layer and remove the solvent.
- **Cyanation:** Dissolve the crude tosylate in a polar aprotic solvent like acetone or DMSO and add sodium cyanide. Heat the mixture to reflux until the reaction is complete (monitored by

TLC or GC).

- Purification: Follow a similar work-up and purification procedure as described in section 2.1.

Authoritative Grounding: The conversion of alcohols to nitriles via sulfonate esters is a well-established and reliable method in organic synthesis, offering high yields and avoiding the harsh conditions sometimes required for direct cyanation of alcohols. [1]

Analytical Characterization: Spectroscopic Signature

The structure of **6-chloroheptanenitrile** can be unequivocally confirmed using a combination of spectroscopic techniques.

Table 2: Predicted Spectroscopic Data for **6-Chloroheptanenitrile**

Technique	Expected Features
^1H NMR	- Triplet at ~3.5 ppm (2H, $-\text{CH}_2\text{Cl}$) - Triplet at ~2.4 ppm (2H, $-\text{CH}_2\text{CN}$) - Multiplets between 1.4-1.9 ppm (8H, internal methylenes)
^{13}C NMR	- Signal at ~119 ppm ($-\text{CN}$) - Signal at ~45 ppm ($-\text{CH}_2\text{Cl}$) - Signal at ~17 ppm ($-\text{CH}_2\text{CN}$) - Signals between 25-32 ppm (internal methylenes)
IR Spectroscopy	- Sharp, medium-intensity peak around 2245 cm^{-1} ($\text{C}\equiv\text{N}$ stretch) - Peak around 650-750 cm^{-1} ($\text{C}-\text{Cl}$ stretch) - Peaks around 2850-2960 cm^{-1} ($\text{C}-\text{H}$ stretches)
Mass Spectrometry	- Molecular ion peak (M^+) showing characteristic isotopic pattern for one chlorine atom (M^+ and M^++2 in a ~3:1 ratio).

Diagram: Predicted ^1H NMR Chemical Shifts

Caption: Simplified ^1H NMR shift prediction.

Reactivity and Synthetic Potential

6-Chloroheptanenitrile is a bifunctional molecule, and its reactivity is dictated by the interplay of the alkyl chloride and nitrile functional groups.

- **Nitrile Group:** The nitrile group can undergo a variety of transformations. It can be hydrolyzed to a carboxylic acid (heptanoic acid, 6-chloro-) or an amide (6-chloroheptanamide). Reduction of the nitrile yields a primary amine (7-amino-1-chloroheptane). The nitrile group can also participate in cycloaddition reactions and can be a precursor for the synthesis of heterocycles. [2]
- **Alkyl Chloride Group:** The terminal chlorine atom is susceptible to nucleophilic substitution reactions. This allows for the introduction of a wide range of functional groups, such as azides, thiols, and ethers, at the 6-position.

The presence of both functional groups allows for sequential or one-pot transformations, making **6-chloroheptanenitrile** a versatile building block for more complex molecules. For instance, the chloride can be displaced by a nucleophile, followed by transformation of the nitrile group, or vice-versa.

Applications in Research and Development

The unique structure of **6-chloroheptanenitrile** makes it a valuable intermediate in several areas:

- **Pharmaceutical Synthesis:** The nitrile group is a common pharmacophore in many drugs. [3] [4] The ability to introduce further functionality via the chloro group makes this molecule an attractive starting material for the synthesis of novel drug candidates. The introduction of a nitrile can improve a molecule's pharmacokinetic properties. [2][5]
- **Organic Synthesis:** As a bifunctional building block, it can be used in the synthesis of polymers, agrochemicals, and other specialty chemicals. The seven-carbon chain provides a flexible spacer between the two functional groups.

Safety and Handling

Caution: While a specific Safety Data Sheet (SDS) for **6-chloroheptanenitrile** is not available, the safety precautions should be based on the known hazards of similar long-chain alkyl nitriles and alkyl chlorides.

- **Toxicity:** Aliphatic nitriles can be toxic and may release cyanide upon metabolism. [6] Alkyl chlorides can be irritants. Therefore, this compound should be handled with appropriate personal protective equipment (PPE).
- **Handling:** All manipulations should be carried out in a well-ventilated fume hood. Wear chemical-resistant gloves (e.g., nitrile rubber), safety goggles, and a lab coat. [7][8] *** Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong acids or bases.
- **Disposal:** Dispose of chemical waste in accordance with local, state, and federal regulations.

Conclusion

6-Chloroheptanenitrile, while not extensively characterized in the literature, represents a promising and versatile chemical intermediate. This guide provides a foundational understanding of its estimated properties, viable synthetic routes, and potential applications. The methodologies and data presented, derived from analogous compounds and established chemical principles, offer a solid starting point for researchers and scientists looking to explore the potential of this bifunctional molecule in their work. As with any chemical, all handling and reactions should be conducted with appropriate safety precautions.

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